

# Application Notes and Protocols for In Vitro Assays of Aspulvinone O

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## Compound of Interest

Compound Name: Aspulvinone O

Cat. No.: B15616905

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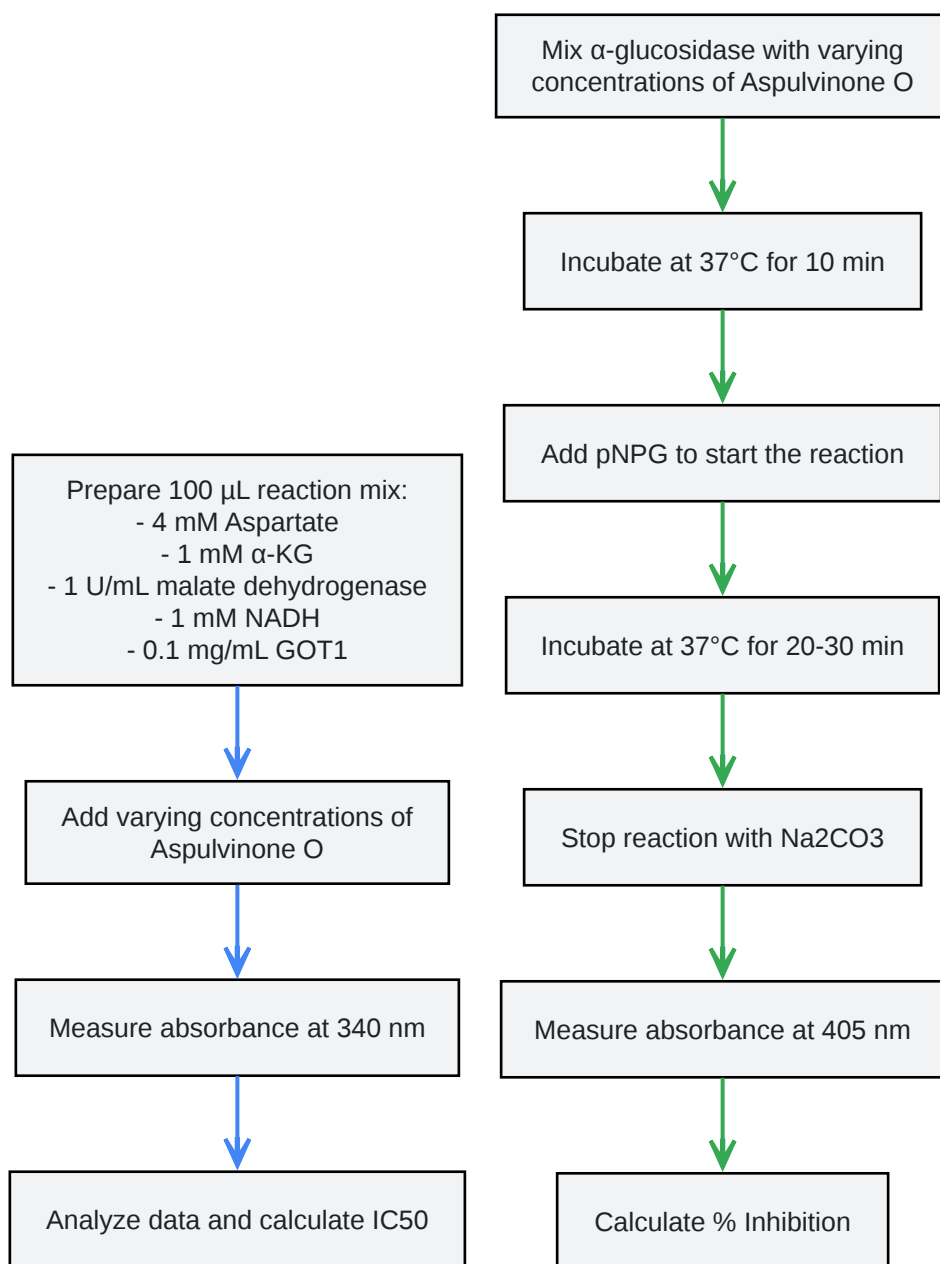
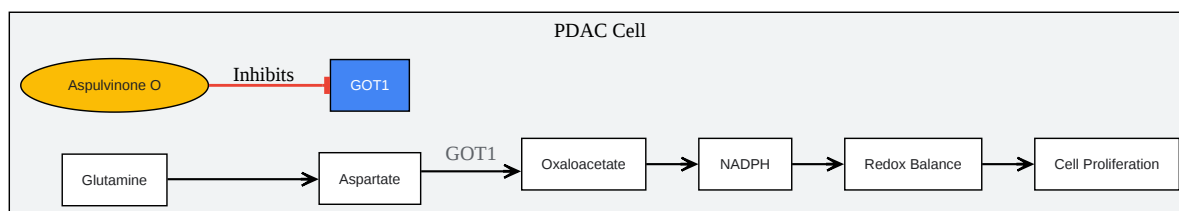
For Researchers, Scientists, and Drug Development Professionals

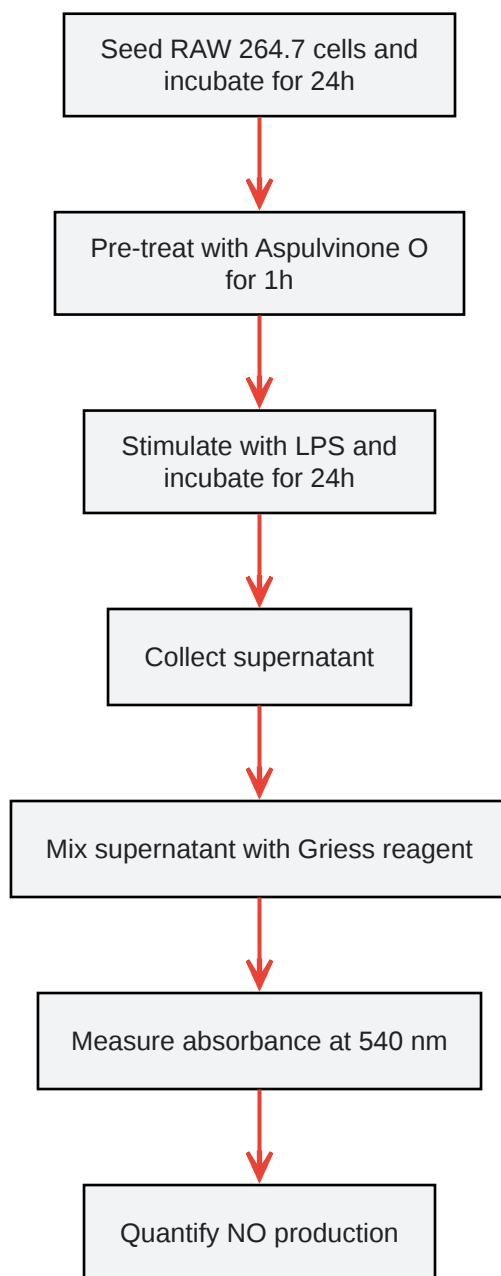
These application notes provide detailed protocols for key in vitro assays to evaluate the biological activity of **Aspulvinone O**, a natural compound with potential therapeutic applications. The methodologies described herein are based on published research and are intended to guide researchers in setting up and performing these experiments.

## Aspulvinone O as an Inhibitor of Glutamic-Oxaloacetic Transaminase 1 (GOT1) in Pancreatic Cancer Cells

**Aspulvinone O** has been identified as a potent inhibitor of GOT1, an enzyme crucial for the metabolic reprogramming of pancreatic ductal adenocarcinoma (PDAC) cells.<sup>[1][2][3]</sup> In PDAC, KRAS mutations drive a non-canonical glutamine metabolism pathway where GOT1 converts glutamine-derived aspartate to oxaloacetate, a process that supports NADPH production and maintains redox balance, thereby promoting cell proliferation.<sup>[4][5]</sup> Inhibition of GOT1 by **Aspulvinone O** sensitizes PDAC cells to oxidative stress and suppresses their growth.<sup>[1][2][3]</sup>

## Signaling Pathway of Aspulvinone O in Pancreatic Ductal Adenocarcinoma





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## References

- 1. researchgate.net [researchgate.net]
- 2. S-EPMC6717386 - Aspulvinone O, a natural inhibitor of GOT1 suppresses pancreatic ductal adenocarcinoma cells growth by interfering glutamine metabolism. - OmicsDI [omicsdi.org]
- 3. Aspulvinone O, a natural inhibitor of GOT1 suppresses pancreatic ductal adenocarcinoma cells growth by interfering glutamine metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Aspulvinone O, a natural inhibitor of GOT1 suppresses pancreatic ductal adenocarcinoma cells growth by interfering glutamine metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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Email: [info@benchchem.com](mailto:info@benchchem.com)